

# Technical Guide: Physicochemical Properties and Synthesis of 4-Aminobenzotrifluoride Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 4-Aminobenzotrifluoride hydrochloride

**Cat. No.:** B1333392

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This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analysis of **4-Aminobenzotrifluoride hydrochloride** (also known as 4-(Trifluoromethyl)aniline hydrochloride). This compound is a key intermediate in the synthesis of various pharmaceuticals, agrochemicals, and dyes.<sup>[1]</sup> Its trifluoromethyl group significantly influences its chemical reactivity, solubility, and biological activity, making it a valuable building block in medicinal chemistry.<sup>[1][2]</sup>

## Physicochemical Data

The key physicochemical properties of **4-Aminobenzotrifluoride hydrochloride** are summarized in the table below.

Property	Value	Source
Melting Point	202 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClF <sub>3</sub> N	<a href="#">[1]</a>
Molecular Weight	197.59 g/mol	<a href="#">[1]</a>
Appearance	White to light yellow powder/crystal	<a href="#">[1]</a> <a href="#">[3]</a>
Purity (typical)	≥ 98% (HPLC)	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	90774-69-9	<a href="#">[1]</a>
Storage Conditions	Room temperature, under inert gas, in a cool, dark, and dry place. <a href="#">[3]</a> The compound is noted to be hygroscopic.	<a href="#">[3]</a>

## Experimental Protocols

### Synthesis of 4-Aminobenzotrifluoride Hydrochloride

A common method for the preparation of aniline hydrochloride salts is through the reaction of the free aniline with hydrochloric acid. The following is a generalized protocol based on the synthesis of similar compounds.[\[4\]](#)

#### Materials:

- 4-Aminobenzotrifluoride (free base)
- Anhydrous solvent (e.g., Methanol, Ethanol, or Diethyl Ether)
- Anhydrous Hydrogen Chloride (HCl) gas or a solution of HCl in an anhydrous solvent

#### Procedure:

- Dissolve 4-Aminobenzotrifluoride in the chosen anhydrous solvent in a reaction vessel equipped with a stirring mechanism.

- Cool the solution in an ice bath.
- Slowly bubble anhydrous HCl gas through the stirred solution or add the anhydrous HCl solution dropwise.
- Continue the addition of HCl until the pH of the solution is acidic (a pH of approximately 0.5 is cited in a similar synthesis).[4]
- A precipitate of **4-Aminobenzotrifluoride hydrochloride** will form.
- Collect the solid product by filtration.
- Wash the filter cake with a small amount of the cold anhydrous solvent to remove any unreacted starting material or excess HCl.
- Dry the purified white to light yellow solid product under vacuum.

## Determination of Melting Point

The melting point of **4-Aminobenzotrifluoride hydrochloride** can be determined using the capillary melting point method. This is a standard and widely used technique for determining the melting point of a solid crystalline compound.

### Materials:

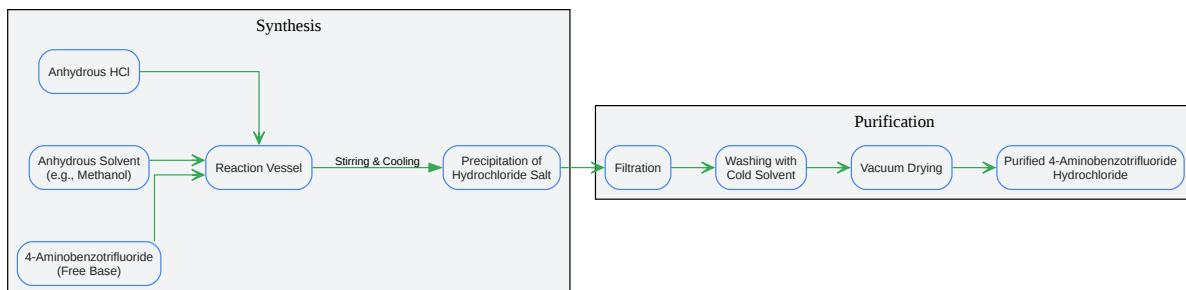
- Purified **4-Aminobenzotrifluoride hydrochloride**
- Melting point capillary tube (sealed at one end)
- Melting point apparatus or an oil bath setup
- Thermometer

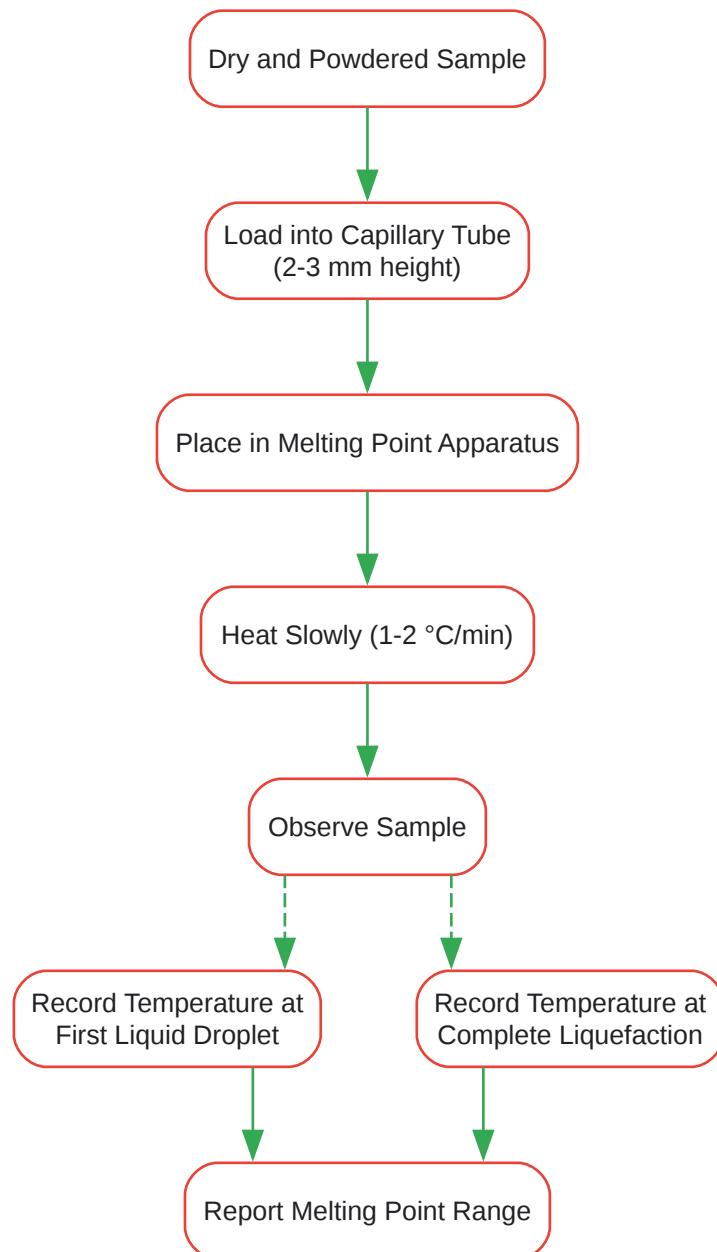
### Procedure:

- Ensure the sample of **4-Aminobenzotrifluoride hydrochloride** is dry and finely powdered.
- Introduce a small amount of the powdered sample into the open end of a capillary tube.

- Tap the sealed end of the capillary tube gently on a hard surface to pack the solid into the bottom. The packed sample height should be 2-3 mm.[5]
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.[5]
- Observe the sample through the magnifying lens.
- Record the temperature at which the first droplet of liquid appears (the beginning of melting).
- Record the temperature at which the entire sample has completely melted into a clear liquid (the end of melting).
- The melting point is reported as the range between these two temperatures. For a pure substance, this range is typically narrow.

## Visualizations





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